

Application Notes and Protocols for Cell-Based Assays Using BCI-137

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Compound of Interest

Compound Name: BCI-137

Cat. No.: B1667843

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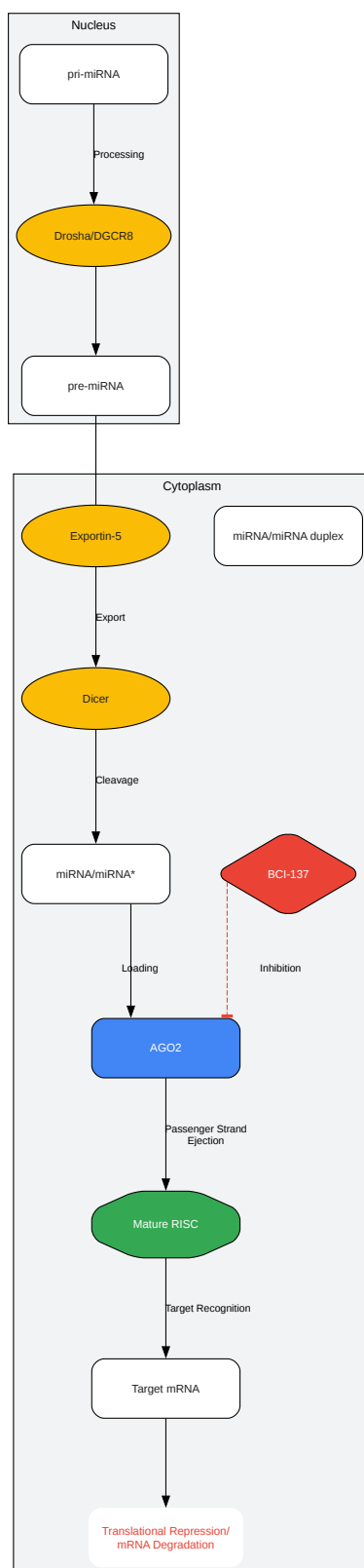
For Researchers, Scientists, and Drug Development Professionals

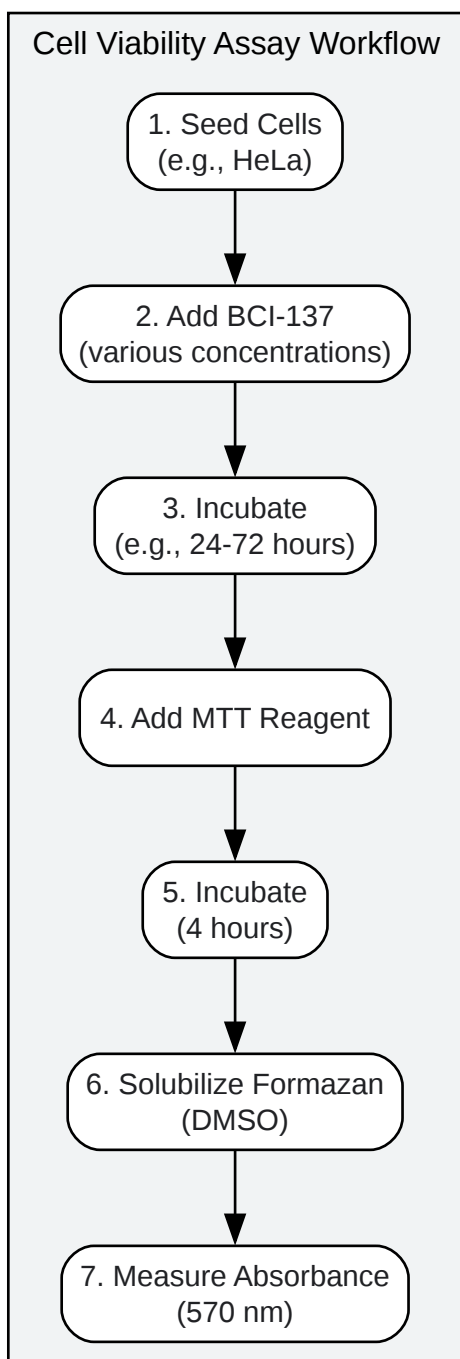
Introduction

BCI-137 is a cell-permeable, competitive inhibitor of Argonaute 2 (AGO2), a critical component of the RNA-induced silencing complex (RISC).[1] By binding to the MID domain of AGO2, **BCI-137** prevents the loading of microRNAs (miRNAs), thereby inhibiting miRNA-mediated gene silencing.[1] This unique mechanism of action makes **BCI-137** a valuable tool for studying the roles of miRNAs in various biological processes, including cell proliferation, apoptosis, and differentiation. These application notes provide detailed protocols for key cell-based assays utilizing **BCI-137** to investigate its effects on cellular functions.

Mechanism of Action of BCI-137

BCI-137 acts as a competitive inhibitor of the Argonaute 2 (AGO2) protein, a central component of the RNA-induced silencing complex (RISC). The primary function of AGO2 is to bind small non-coding RNAs, such as microRNAs (miRNAs), and guide the RISC to complementary messenger RNA (mRNA) targets, leading to translational repression or mRNA degradation. **BCI-137** specifically interacts with the MID domain of AGO2, the domain responsible for anchoring the 5'-phosphate of the miRNA. By occupying this binding site, **BCI-137** effectively blocks the loading of mature miRNAs into the RISC, thereby inhibiting the entire downstream process of miRNA-guided gene silencing.





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References

- 1. medchemexpress.com [medchemexpress.com]
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